

# Technical Support Center: 4-bromo-1-methyl-1H-pyrazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-bromo-1-methyl-1H-pyrazole

Cat. No.: B095816

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **4-bromo-1-methyl-1H-pyrazole**.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **4-bromo-1-methyl-1H-pyrazole**?

A1: To ensure the stability and longevity of **4-bromo-1-methyl-1H-pyrazole**, it should be stored in a tightly closed container in a dry, cool, and well-ventilated area.<sup>[1]</sup> The recommended storage temperature is room temperature, sealed in a dry environment. Some suppliers also suggest storage at 2-8°C.<sup>[2]</sup> It is crucial to store it away from incompatible materials and foodstuff containers.<sup>[1][2]</sup>

Q2: What materials and substances are incompatible with **4-bromo-1-methyl-1H-pyrazole**?

A2: **4-bromo-1-methyl-1H-pyrazole** is incompatible with strong oxidizing agents, strong bases, and amines.<sup>[3][4]</sup> Contact with these substances should be avoided to prevent vigorous or hazardous reactions.

Q3: What are the known hazards associated with **4-bromo-1-methyl-1H-pyrazole**?

A3: This compound is known to cause skin irritation and serious eye damage.<sup>[5]</sup> It may also cause respiratory irritation.<sup>[5]</sup> It is classified as a combustible liquid. Appropriate personal

protective equipment (PPE), including eye shields, gloves, and a respirator, should be used when handling this chemical.

Q4: Is **4-bromo-1-methyl-1H-pyrazole** sensitive to air or light?

A4: Some sources indicate that derivatives of this compound can be air sensitive or light sensitive.<sup>[2][3]</sup> Therefore, it is good practice to handle the compound under an inert atmosphere where possible and store it in a light-protected container.

## Troubleshooting Guide

Issue 1: The compound has changed color (e.g., from colorless/light yellow to a darker shade).

- Possible Cause: This may indicate degradation due to improper storage, such as exposure to light, air, or incompatible substances.
- Solution:
  - Verify that the storage conditions meet the recommendations (cool, dry, dark, tightly sealed).
  - Check for any potential contamination in the storage container.
  - If degradation is suspected, it is advisable to use a fresh batch of the compound for sensitive reactions to ensure reproducibility. The purity of the discolored material can be checked by analytical methods like NMR or chromatography.

Issue 2: Inconsistent reaction yields or unexpected side products.

- Possible Cause:
  - Degradation of the **4-bromo-1-methyl-1H-pyrazole** starting material.
  - Presence of moisture, which can affect many organic reactions.
  - Reactivity with certain solvents or reagents under the reaction conditions.
- Solution:

- Ensure the compound has been stored correctly and is not discolored.
- Use anhydrous solvents and reagents, and run the reaction under an inert atmosphere (e.g., nitrogen or argon) to exclude moisture and air.
- Review the compatibility of all reaction components with **4-bromo-1-methyl-1H-pyrazole**. The bromine atom on the pyrazole ring is a reactive site, making the compound a useful intermediate for creating complex molecules.[\[6\]](#)

## Physicochemical and Safety Data

Property	Value	Reference
CAS Number	15803-02-8	
Molecular Formula	C <sub>4</sub> H <sub>5</sub> BrN <sub>2</sub>	
Molecular Weight	161.00 g/mol	
Appearance	Colorless to pale yellow liquid	<a href="#">[7]</a>
Boiling Point	185-188 °C at 760 mmHg	
Density	1.558 g/mL at 25 °C	
Flash Point	93.3 °C (199.9 °F)	
Refractive Index	n <sub>20</sub> /D 1.531	
Storage Temperature	Room Temperature, Sealed in Dry or 2-8°C	<a href="#">[2]</a> <a href="#">[7]</a>
InChI Key	IXJSDKIJPVSPKF-UHFFFAOYSA-N	

## Experimental Protocols

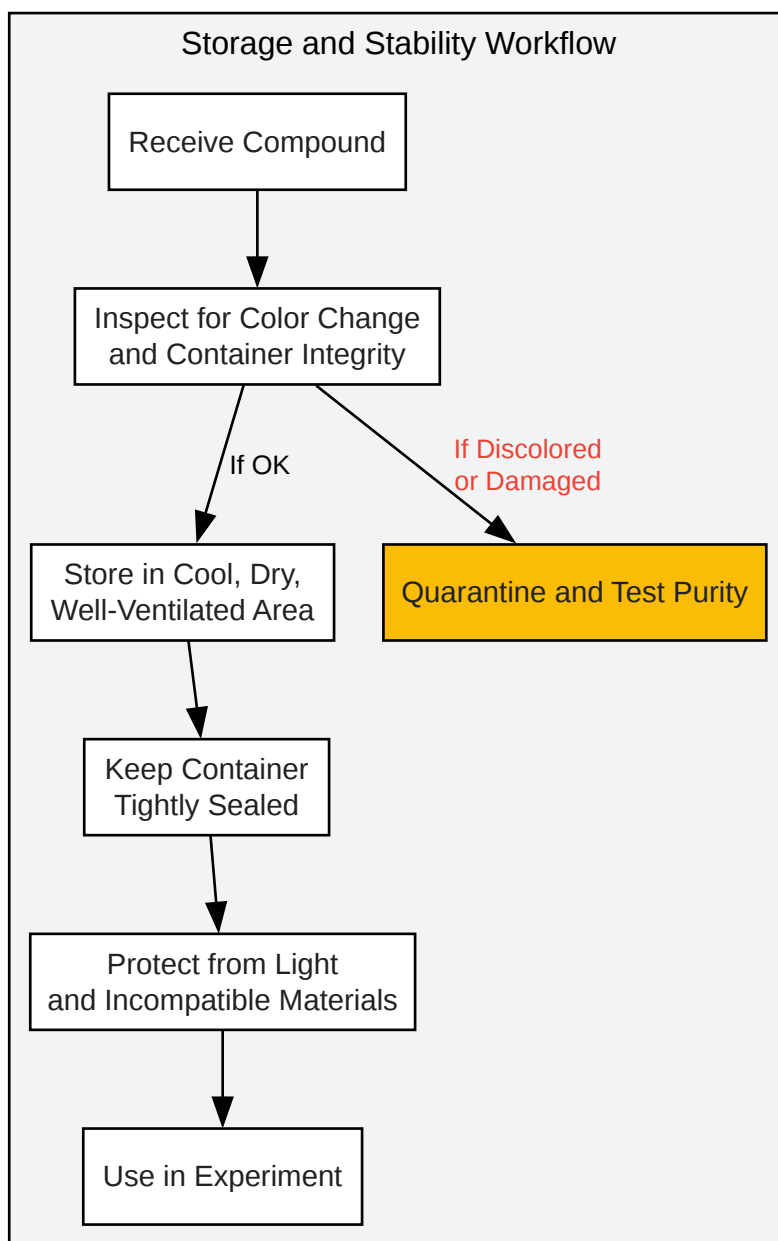
### General Handling Protocol for **4-bromo-1-methyl-1H-pyrazole**

This protocol outlines the general steps for safely handling **4-bromo-1-methyl-1H-pyrazole** in a laboratory setting.

- Preparation and Personal Protective Equipment (PPE):
  - Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
  - Ensure that an eyewash station and safety shower are readily accessible.[\[3\]](#)
  - Wear appropriate PPE: safety goggles or a face shield, chemical-resistant gloves (e.g., nitrile), and a lab coat.
  - For procedures that may generate aerosols or vapors, use a suitable respirator.
- Handling the Compound:
  - Allow the container to reach room temperature before opening to prevent moisture condensation.
  - If the compound is stored under an inert atmosphere, maintain this atmosphere during handling.
  - Measure and dispense the liquid carefully to avoid splashes and spills.
  - Keep the container tightly closed when not in use.[\[1\]](#)
- Waste Disposal:
  - Dispose of unused material and contaminated waste in accordance with local, regional, and national regulations for hazardous chemical waste.[\[3\]](#) Do not pour down the drain.
- In Case of Exposure:
  - Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[8\]](#)
  - Skin: Remove contaminated clothing and wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.[\[8\]](#)
  - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[\[8\]](#)

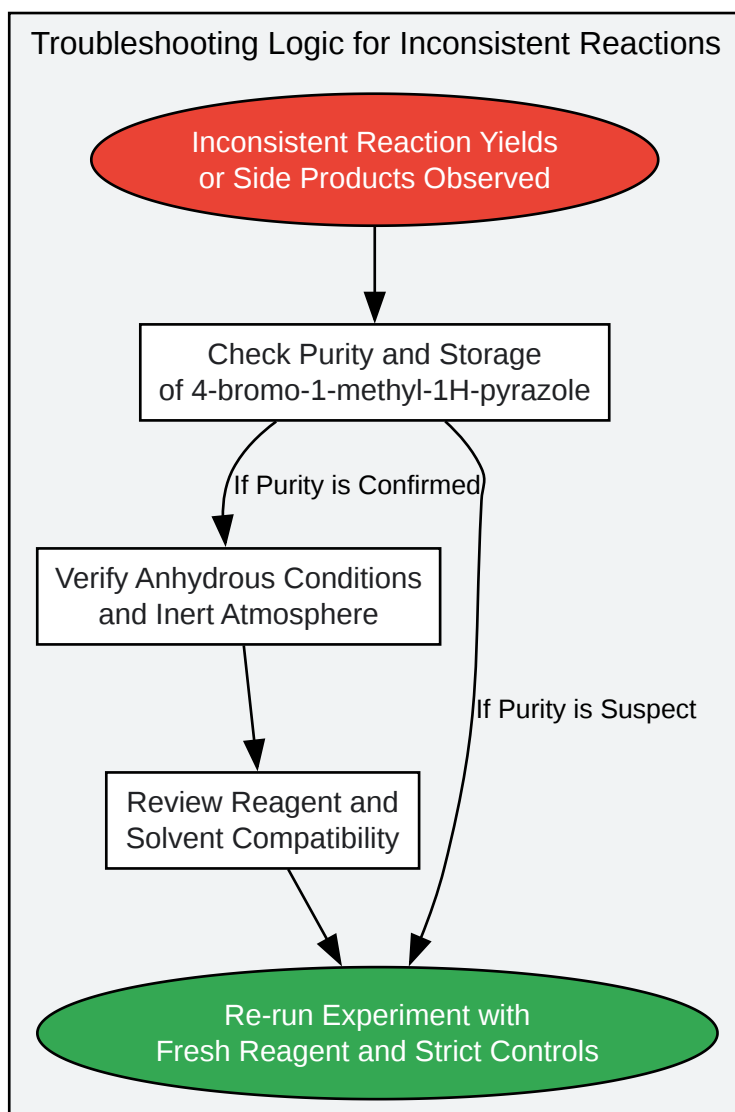
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[8]

## Visualized Workflows



[Click to download full resolution via product page](#)

Caption: Recommended workflow for storage and handling to ensure compound stability.



[Click to download full resolution via product page](#)

Caption: A logical diagram for troubleshooting inconsistent experimental results.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Bromo-1-methylpyrazole - Safety Data Sheet [chemicalbook.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. 1H-Pyrazole, 4-bromo-1-methyl- | C<sub>4</sub>H<sub>5</sub>BrN<sub>2</sub> | CID 167433 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. nbinno.com [nbinno.com]
- 7. 4-Bromo-1-methylpyrazole | 15803-02-8 [chemicalbook.com]
- 8. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Technical Support Center: 4-bromo-1-methyl-1H-pyrazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095816#stability-and-storage-of-4-bromo-1-methyl-1h-pyrazole]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)